Introduction: The Strategic Value of Non-Canonical Amino Acids

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Compound of Interest

Compound Name:	*Fmoc-3-(2-quinolyl)-DL-alanine*
CAS No.:	*401514-70-3*
Cat. No.:	*B1598714*

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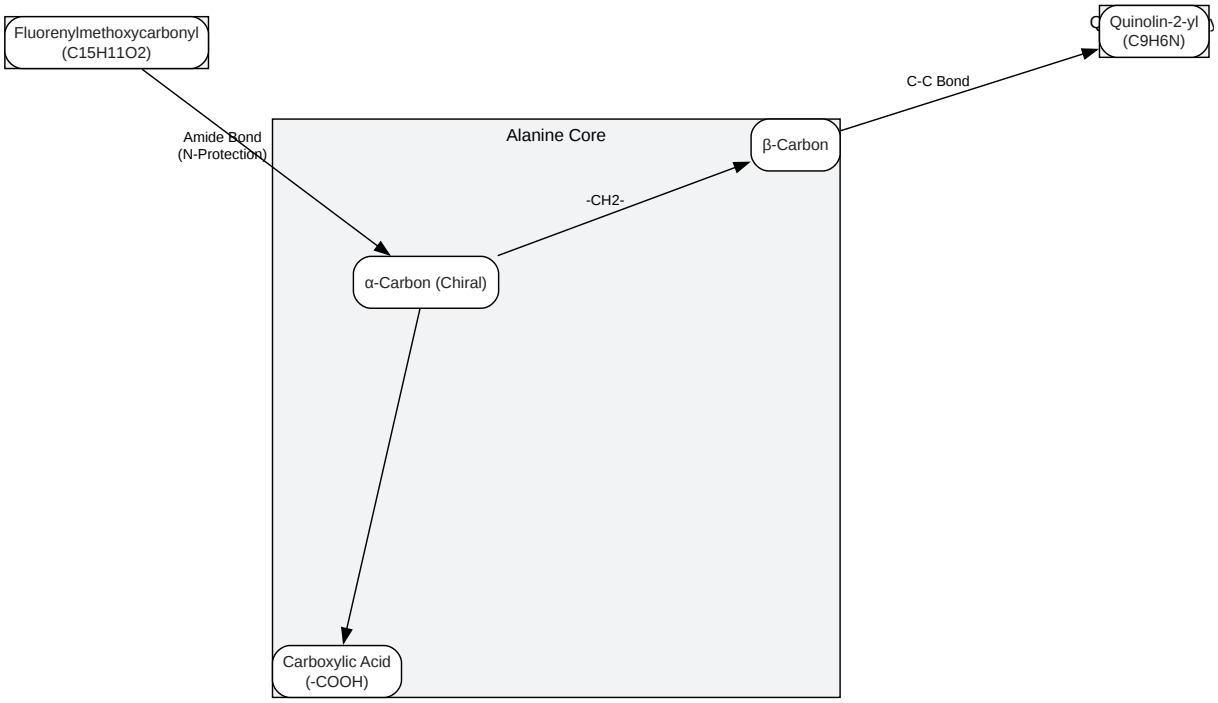
In the landscape of modern drug development and peptide science, the incorporation of non-canonical amino acids (ncAAs) into peptide chains is a cornerstone of innovation. These unique building blocks offer a strategic advantage over their proteinogenic counterparts by enabling the design of peptidomimetics with enhanced stability, novel structural conformations, and tailored biological activities. **Fmoc-3-(2-quinolyl)-DL-alanine** is a prime example of such a strategic molecule. It combines three key structural features: the base-labile Fmoc (9-fluorenylmethoxycarbonyl) group, essential for modern solid-phase peptide synthesis (SPPS) [1][2]; a rigid and functional quinoline moiety; and a chiral alanine backbone.

The quinoline group is of particular interest as it can enhance the bioactivity of peptide-based drugs and is a known pharmacophore in medicinal chemistry.[3][4] Its presence can introduce favorable π-π stacking interactions, improve receptor binding affinity, and even serve as a fluorescent probe for biological imaging.[3] This guide, intended for researchers and drug development professionals, provides a comprehensive overview of the structure, properties, and detailed characterization of **Fmoc-3-(2-quinolyl)-DL-alanine**, establishing a framework for its confident application in research and development.

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Part 1: Molecular Structure and Physicochemical Properties

The foundational step in utilizing any chemical building block is a thorough understanding of its structure and inherent properties. **Fmoc-3-(2-quinolyl)-DL-alanine** is a derivative of alanine where a hydrogen on the β-carbon is substituted with a quinolin-2-yl group. The α-amino group is protected with the Fmoc moiety.



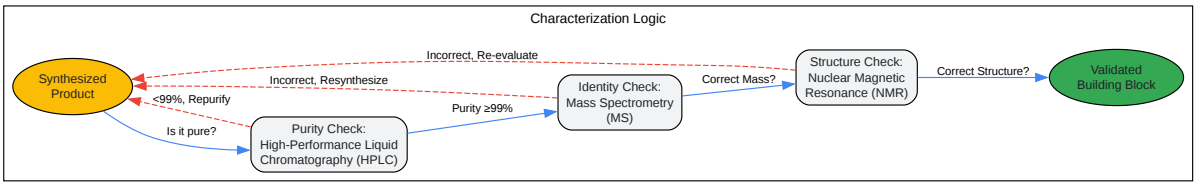
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Caption: Generalized workflow for the synthesis of **Fmoc-3-(2-quinolyl)-DL-alanine**.

Part 3: A Self-Validating Characterization Workflow

The cornerstone of scientific integrity lies in rigorous validation. For a building block like **Fmoc-3-(2-quinolyl)-DL-alanine**, a multi-pronged analytical approach is not just recommended; it is essential. Each technique validates the findings of the others, creating a self-reinforcing loop of data that confirms purity, identity, and structure.

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Caption: A self-validating workflow for the comprehensive analysis of the final product.

Purity Determination by Reverse-Phase HPLC

Rationale: Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is the gold standard for assessing the purity of Fmoc-protected amino acids. [5]The high hydrophobicity of the Fmoc and quinoline groups makes this compound ideally suited for retention on a C18 stationary phase. The method separates the desired product from any remaining starting materials, by-products from the synthesis (e.g., diastereomers or elimination products), and degradation products. A purity level of ≥99% is typically required for reliable use in peptide synthesis. [3][4] Experimental Protocol: RP-HPLC

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Parameter	Condition
Column	C18, 4.6 x 250 mm, 5 µm particle size
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water
Mobile Phase B	0.1% TFA in Acetonitrile (MeCN)
Gradient	20-80% B over 20 minutes
Flow Rate	1.0 mL/min
Detection	UV at 220 nm, 254 nm, and 280 nm
Injection Volume	10 µL
Sample Prep	1 mg/mL in 50:50 MeCN:Water

The causality for this protocol lies in balancing retention and elution. The C18 column strongly retains the hydrophobic molecule. The water/acetonitrile gradient allows for a controlled elution, while TFA acts as an ion-pairing agent to ensure sharp, symmetrical peaks for the carboxylic acid and quinoline nitrogen.

Molecular Weight Confirmation by Mass Spectrometry

Rationale: Mass spectrometry provides an exact measurement of the molecular weight, serving as an unambiguous confirmation of the compound's identity. Electrospray Ionization (ESI) is the preferred method as it is a soft ionization technique that typically yields the intact protonated molecule, $[M+H]^+$.

Expected Result:

- Calculated Monoisotopic Mass: 438.16 Da
- Expected ESI-MS Signal ($[M+H]^+$):m/z 439.16

Structural Elucidation by NMR Spectroscopy

Rationale: Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful technique for elucidating the precise chemical structure. ^1H NMR confirms the presence and connectivity of all hydrogen atoms, while ^{13}C NMR confirms the carbon skeleton. The combination of these

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two techniques allows for the unambiguous assignment of the Fmoc, alanine, and quinoline moieties.

Sample Preparation Protocol:

- Weigh approximately 5-10 mg of the sample into a clean NMR tube.
- Add ~0.6 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
  - DMSO-d_6 is chosen for its excellent solvating power for this class of compounds and because it allows for the observation of the exchangeable carboxylic acid and amide protons.
- Vortex briefly until the sample is fully dissolved.
- Acquire ^{1}H and ^{13}C spectra on a 400 MHz or higher spectrometer.

Expected ^{1}H NMR Spectral Data (in DMSO-d_6)

Chemical Shift (δ) ppm	Multiplicity	Proton Assignment
~12.8	broad s	1H, COOH
~8.3-8.5	m	2H, Quinoline
~7.9	d	2H, Fmoc
~7.6-7.8	m	3H, Quinoline + Fmoc
~7.3-7.5	m	5H, Quinoline + Fmoc
~4.5	m	1H, α-CH
~4.2-4.3	m	3H, Fmoc CH + CH_2
~3.4	m	2H, β-CH_2

Note: These are representative chemical shifts. Actual values may vary slightly. The assignments are based on known spectral data for Fmoc-alanine [6]and quinoline derivatives.

Expected ^{13}C NMR Spectral Data (in DMSO-d_6)

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Chemical Shift (δ) ppm	Carbon Assignment
~173	C=O (Carboxyl)
~156	C=O (Fmoc Urethane)
~147-150	Quinoline quaternary
~144	Fmoc quaternary
~141	Fmoc quaternary
~120-138	Quinoline & Fmoc aromatic CH
~66	Fmoc O-CH_2
~54	α-CH
~47	Fmoc CH
~38	β-CH_2

Part 4: Applications in Peptide Synthesis and Handling

Application: **Fmoc-3-(2-quinolyl)-DL-alanine** is primarily used as a building block in solid-phase peptide synthesis (SPPS). [3][4]The synthesis cycle involves:

- Deprotection: The N-terminal Fmoc group of the resin-bound peptide is removed using a mild base, typically a solution of 20% piperidine in DMF. [7]2. Coupling: The free carboxyl group of **Fmoc-3-(2-quinolyl)-DL-alanine** is activated using a coupling reagent (e.g., HATU, HBTU) and coupled to the newly exposed N-terminal amine of the growing peptide chain. [7][8]3. Washing: The resin is washed to remove excess reagents and by-products. This cycle is repeated to elongate the peptide chain.

Handling and Storage: To ensure the integrity of the compound, it must be handled and stored correctly.

- Store in a tightly sealed container at 0 - 8 °C. [3]* Keep in a dry and well-ventilated place.

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- Avoid contact with skin and eyes; use appropriate personal protective equipment (PPE). [9]

Conclusion

Fmoc-3-(2-quinolyl)-DL-alanine is a highly functionalized amino acid derivative with significant potential in peptide chemistry and drug discovery. Its value is unlocked through a clear understanding of its structure and properties, which must be rigorously confirmed through a logical, multi-step characterization process. By employing the integrated workflow of HPLC, MS, and NMR as described, researchers can ensure the purity, identity, and structural integrity of this building block, enabling its confident and successful application in the synthesis of novel and potentially therapeutic peptides.

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